

Physical and chemical properties of ethyl 2-(chlorosulfonyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(chlorosulfonyl)acetate

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An In-depth Technical Guide to Ethyl 2-(chlorosulfonyl)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyl 2-(chlorosulfonyl)acetate**, a versatile reagent in organic synthesis. This document includes key data, detailed experimental protocols, and visualizations to support its application in research and development, particularly in the synthesis of pharmaceutical and agrochemical compounds.

Core Properties of Ethyl 2-(chlorosulfonyl)acetate

Ethyl 2-(chlorosulfonyl)acetate, with the CAS number 55896-93-0, is a colorless liquid with a pungent, vinegar-like odor.[1] It is primarily utilized as an intermediate in the synthesis of a variety of organic molecules, most notably sulfonamides and heterocyclic compounds.[2] Its bifunctional nature, possessing both an ester and a reactive sulfonyl chloride group, makes it a valuable building block for introducing these functionalities into a target molecule.

Physical and Chemical Data

The key physical and chemical properties of **ethyl 2-(chlorosulfonyl)acetate** are summarized in the table below for easy reference and comparison.

| Property | Value | Reference |
|---------------------------------------|---|--------------|
| Molecular Formula | C4H7ClO4S | [1][3][4] |
| Molecular Weight | 186.61 g/mol | [1][3][4][5] |
| Melting Point | 16.2 °C (lit.) | [1][4] |
| Boiling Point | 117-118 °C (lit.) | [1][4] |
| Density | 1.049 g/mL at 25 °C (lit.) | [1][4] |
| Refractive Index (n _{20/D}) | 1.371 (lit.) | [1][4] |
| Flash Point | 104 °F | [4] |
| Vapor Pressure | 11.4 mm Hg (20 °C) | [4] |
| Vapor Density | 2.07 (vs air) | [4] |
| Solubility | Soluble in benzene and chloroform. | [1] |
| Stability | Moisture sensitive, hygroscopic. | [1] |
| Appearance | Colorless liquid. | [1] |
| Odor | Characteristic vinegar, pungent, sharp. | [1] |

Safety Information

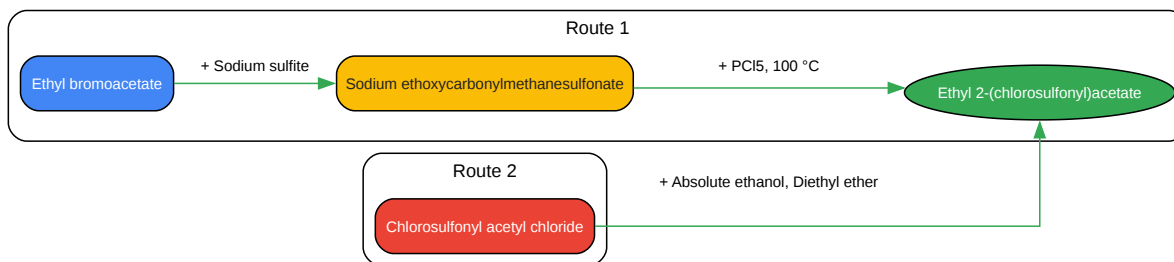
Ethyl 2-(chlorosulfonyl)acetate is a corrosive substance that can cause severe skin burns and eye damage.[5] It is classified under Hazard Class 8.[6] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical. Work should be conducted in a well-ventilated area to avoid inhalation of its vapors.

Synthesis and Reactivity

Ethyl 2-(chlorosulfonyl)acetate is a key synthetic intermediate, and its reactivity is dominated by the electrophilic nature of the sulfonyl chloride group, which readily reacts with nucleophiles.

Synthetic Routes

Two primary methods for the synthesis of **ethyl 2-(chlorosulfonyl)acetate** have been reported. The following diagram illustrates these synthetic pathways.



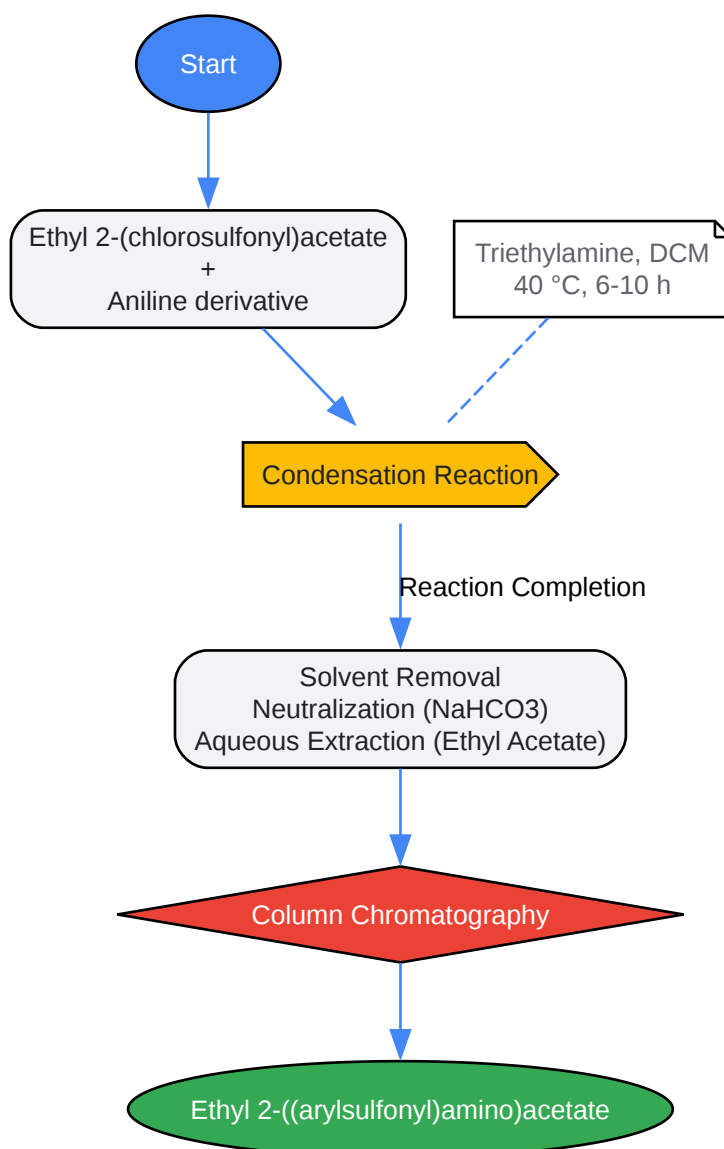
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Caption: Synthetic routes to **ethyl 2-(chlorosulfonyl)acetate**.

Reactivity with Nucleophiles: Synthesis of Sulfonamides

A primary application of **ethyl 2-(chlorosulfonyl)acetate** is the synthesis of sulfonamides, a class of compounds with significant importance in medicinal chemistry.[2] The sulfonyl chloride moiety readily reacts with primary and secondary amines to form the corresponding sulfonamide linkage. This reaction is a cornerstone for the development of various therapeutic agents.[7]

The following diagram illustrates the general workflow for the synthesis of an N-aryl sulfonamide using **ethyl 2-(chlorosulfonyl)acetate**.



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Caption: Experimental workflow for sulfonamide synthesis.

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **ethyl 2-(chlorosulfonyl)acetate**. These protocols are based on literature precedents and general laboratory practices.

Synthesis of Ethyl 2-(chlorosulfonyl)acetate

Method A: From Sodium Ethoxycarbonylmethanesulfonate

This two-step method involves the initial formation of a sulfonate salt followed by chlorination.

- Step 1: Synthesis of Sodium 2-Ethoxy-2-oxoethanesulfonate. To a solution of sodium sulfite, add ethyl bromoacetate. The reaction mixture is stirred to yield sodium ethoxycarbonylmethanesulfonate.
- Step 2: Synthesis of **Ethyl 2-(chlorosulfonyl)acetate**. The resulting sodium ethoxycarbonylmethanesulfonate is then reacted with phosphorus pentachloride (PCl_5) at 100 °C. The product, **ethyl 2-(chlorosulfonyl)acetate**, is obtained after an appropriate workup.

Method B: From Chlorosulfonyl Acetyl Chloride

This is a direct esterification method.

- In a suitable reaction vessel, dissolve chlorosulfonyl acetyl chloride in diethyl ether.
- Add absolute ethanol to the solution. The reaction proceeds to give **ethyl 2-(chlorosulfonyl)acetate**. A 55% yield has been reported for this method.

Purification Protocol

Purification of crude **ethyl 2-(chlorosulfonyl)acetate** is crucial to remove by-products and unreacted starting materials. As it is a liquid with a defined boiling point, vacuum distillation is a suitable method.

- Apparatus: A standard vacuum distillation apparatus equipped with a cold trap is assembled.
- Procedure:
 - The crude **ethyl 2-(chlorosulfonyl)acetate** is placed in the distillation flask.
 - The system is evacuated to a reduced pressure.
 - The flask is gently heated in an oil bath.
 - The fraction distilling at a temperature and pressure consistent with the boiling point of the pure compound is collected. Given its boiling point of 117-118 °C at atmospheric pressure,

the distillation temperature will be significantly lower under vacuum.

- It is important not to distill to dryness to avoid the concentration of potentially explosive residues.[\[8\]](#)

Analytical Protocols

The identity and purity of **ethyl 2-(chlorosulfonyl)acetate** can be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet) and a singlet for the methylene group adjacent to the sulfonyl chloride.
 - ¹³C NMR: The carbon NMR spectrum will show distinct peaks for the carbonyl carbon, the methylene carbon, the two carbons of the ethyl group, and the methyl carbon.
 - Typical Solvent: Deuterated chloroform (CDCl₃).
- High-Performance Liquid Chromatography (HPLC):
 - Column: A reverse-phase C18 column is generally suitable for the analysis of moderately polar organic compounds.
 - Mobile Phase: A mixture of acetonitrile and water, with a small amount of an acid modifier like formic acid for MS compatibility, can be used.[\[9\]](#) An isocratic or gradient elution can be developed to achieve optimal separation.
 - Detection: UV detection at a wavelength around 200-220 nm is appropriate.
- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Column: A standard non-polar or moderately polar capillary column can be used.
 - Injection: Split injection is recommended to handle the neat sample.

- Oven Program: A temperature gradient program starting from a low temperature (e.g., 50-80 °C) and ramping up to a higher temperature (e.g., 250 °C) will facilitate the elution of the compound and any potential impurities.[10][11]
- Mass Spectrometry: Electron ionization (EI) will produce a characteristic fragmentation pattern that can be used to confirm the structure of the molecule.

Applications in Drug Discovery and Development

Ethyl 2-(chlorosulfonyl)acetate serves as a crucial building block in the synthesis of a wide array of biologically active molecules. Its utility extends to the preparation of:

- Sulfa Drugs: As a primary application, it is used in the synthesis of various sulfonamide-containing drugs which have antimicrobial and other therapeutic properties.[2]
- Enzyme Inhibitors: The sulfonyl group can be incorporated into molecules designed to inhibit specific enzymes, a common strategy in drug design.
- Heterocyclic Compounds: It participates in cyclization reactions to form various heterocyclic systems, which are prevalent scaffolds in many pharmaceuticals.[2]

The reactivity of the sulfonyl chloride group allows for its conjugation to various molecular scaffolds, enabling the exploration of structure-activity relationships in drug development programs.

This guide provides a foundational understanding of the properties, synthesis, and applications of **ethyl 2-(chlorosulfonyl)acetate**. For specific applications, further optimization of the described protocols may be necessary. Always consult relevant safety data sheets and perform a thorough risk assessment before handling this chemical.

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References

- 1. Ethyl 2-(Chlorosulfonyl)acetate | 55896-93-0 [chemicalbook.com]
- 2. Ethyl 2-(Chlorosulfonyl)acetate [myskinrecipes.com]
- 3. Ethyl 2-(Chlorosulfonyl)acetate synthesis - chemicalbook [chemicalbook.com]
- 4. Ethyl 2-(Chlorosulfonyl)acetate CAS#: 55896-93-0 [m.chemicalbook.com]
- 5. Ethyl (chlorosulfonyl)acetate | C₄H₇ClO₄S | CID 12225100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 55896-93-0 | Ethyl 2-(chlorosulfonyl)acetate | Sulfonyl Chlorides | Ambeed.com [ambeed.com]
- 7. Synthesis of Aryl Sulfonamides via Palladium-Catalyzed Chlorosulfonylation of Arylboronic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. jmaterenvirosci.com [jmaterenvirosci.com]
- 10. scispace.com [scispace.com]
- 11. researchgate.net [researchgate.net]
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